

DDSA as a paper sizing agent for hydrophobicity

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Compound of Interest

Compound Name: 2-Dodecen-1-ylsuccinic anhydride

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Application Notes & Protocols

Topic: Dodecenyl Succinic Anhydride (DDSA) as a Paper Sizing Agent for Hydrophobicity

Audience: Researchers, scientists, and material science professionals. Senior Application

Scientist: Dr. Gemini

Introduction: Engineering Water Resistance in Cellulosic Materials

The inherent hydrophilicity of cellulose, the primary component of paper, makes it highly absorbent to water and other aqueous solutions. While advantageous for products like paper towels, this property is detrimental for printing, writing, and packaging papers where controlled liquid resistance is paramount.^{[1][2]} The process of imparting this resistance is known as "sizing."^{[1][3]} Sizing agents can be applied internally, by adding them to the pulp slurry before sheet formation, or externally, at a size press.^[4]

Dodecenyl Succinic Anhydride (DDSA), a prominent member of the Alkenyl Succinic Anhydride (ASA) family, is a highly effective internal sizing agent used in neutral to alkaline papermaking conditions.^{[3][5]} Introduced in the 1960s, ASA is a reactive sizing agent that offers rapid development of hydrophobicity directly off the paper machine.^{[1][6]} Its high reactivity and efficiency make it a critical additive for manufacturers of fine papers, paperboard, and other specialty grades requiring superior water holdout.

This guide provides a comprehensive overview of the mechanisms, application protocols, and evaluation methods for using DDSA to impart hydrophobicity to paper and paperboard. It is

designed for researchers and scientists seeking to understand and implement this technology in a laboratory or pilot-plant setting.

The Sizing Mechanism: A Tale of Two Theories

The effectiveness of DDSA hinges on its ability to transform the surface energy of cellulose fibers from high-energy (hydrophilic) to low-energy (hydrophobic). The exact mechanism has been a subject of scientific discussion, but it is understood to involve a combination of chemical reaction and molecular orientation.^{[6][7]}

1. The Covalent Bonding (Esterification) Theory:

The traditional and widely cited mechanism proposes that the reactive five-membered anhydride ring of the DDSA molecule reacts directly with the hydroxyl (-OH) groups on the cellulose backbone.^{[5][8]} This reaction, an esterification, forms a covalent ester bond that chemically anchors the DDSA molecule to the fiber.^{[8][9]} The long, non-polar dodecenyl ("alkyl") chain is then oriented away from the fiber surface, creating a low-energy, hydrophobic barrier that repels water.^[10]

2. The Hydrolysis and Orientation Theory:

While esterification does occur, more recent and extensive reviews of the literature suggest that the extent of this covalent bonding is insignificant and not a prerequisite for effective sizing.^[6] DDSA is highly reactive and a competing reaction, hydrolysis, occurs rapidly when its emulsion is mixed with water in the pulp slurry.^[11] This hydrolysis opens the anhydride ring to form a dicarboxylic acid, often referred to as hydrolyzed DDSA. Research indicates that the primary sizing material found in finished paper is, in fact, hydrolyzed DDSA and its salts.^[6] Sizing is therefore achieved through the proper retention and orientation of these molecules on the fiber surfaces, alongside a minimal amount of covalently bonded DDSA. The stability and retention of the initial DDSA emulsion are critical for ensuring this material is well-distributed and anchored effectively.^[6]

Regardless of the predominant mechanism, the final effect is the same: the creation of a hydrophobic layer on the cellulose fibers that prevents water penetration into the paper's porous structure.

Caption: Interaction of DDSA with a cellulose fiber surface to create a hydrophobic layer.

Core Protocol: Laboratory-Scale Internal Sizing with DDSA

This protocol outlines the preparation of a DDSA emulsion and its application to a pulp slurry for the creation of laboratory handsheets with hydrophobic properties.

Key Materials and Equipment

- **Chemicals:** Dodecenyl Succinic Anhydride (DDSA), cationic starch (emulsifier), pulp (e.g., bleached hardwood kraft), deionized water, retention aid (e.g., cationic polyacrylamide), pH adjustment chemicals (e.g., dilute H_2SO_4 or NaOH).
- **Equipment:** High-shear laboratory blender/homogenizer, heated water bath, pH meter, magnetic stirrer, standard handsheet former (e.g., TAPPI T 205), hydraulic press, heated sheet dryer or drying rings, analytical balance, Cobb testing apparatus.

Part A: DDSA Emulsion Preparation

The insolubility of DDSA in water necessitates its emulsification prior to addition to the pulp slurry.^[6] Cationic starch is the most common emulsifier, as its positive charge helps in retaining the negatively charged DDSA droplets on the anionic cellulose fibers.^{[5][6]}

Protocol Steps:

- **Starch Solution Preparation:** Prepare a 2% (w/w) cationic starch solution. Disperse the required amount of dry cationic starch in cold deionized water with stirring. Heat the dispersion to 90-95°C and maintain for 30 minutes with continuous stirring to ensure complete gelatinization.
- **Cooling:** Cool the cooked starch solution to 40-50°C in a water bath. This temperature is crucial; if it's too high, it can accelerate DDSA hydrolysis, and if too low, the starch may retrograde.
- **Emulsification:**
 - Place the cooled starch solution into a high-shear blender.

- While blending at high speed, slowly add the DDSA oil. A typical weight ratio of cationic starch to DDSA is between 0.5:1 and 2:1.[6] For this protocol, a 1:1 ratio is recommended to start.
- Continue homogenization for 60-90 seconds. The goal is to achieve a stable emulsion with a particle size of approximately 1 μm .[6][11]
- Cooling and Storage: Immediately cool the resulting emulsion to below 30°C to minimize hydrolysis. The DDSA emulsion is highly reactive and should be used within 30-60 minutes of preparation.[11]

Part B: Internal Sizing and Handsheet Formation

- Pulp Preparation: Prepare a pulp slurry at a known consistency (e.g., 1.0%) in a beaker or disintegrator. Adjust the pH of the slurry to the desired range, typically 7.0-8.0 for alkaline sizing.
- DDSA Addition: With the pulp slurry under gentle agitation, add the prepared DDSA emulsion. The dosage is calculated based on the dry weight of the pulp, typically ranging from 0.25% to 2.0% (e.g., 5 to 40 lbs per ton of pulp).[6]
- Retention Aid (Optional but Recommended): After a brief mixing period (e.g., 1 minute), add a retention aid to improve the fixation of the DDSA emulsion onto the fibers.
- Handsheet Formation: Immediately after the final additive, form handsheets according to a standard procedure like TAPPI T 205. This involves diluting the treated pulp, forming a sheet on a wire mesh, couching, and pressing.
- Drying and Curing: The final step is critical for developing sizing.[2] Dry the pressed handsheets in a heated dryer or using drying rings at a temperature of 90-110°C.[8][12] This process not only removes water but also facilitates the spreading of the sizing agent and the chemical reaction with cellulose.[12]

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